

Personal protective equipment for handling BMS-754807

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Compound of Interest

Compound Name: BMS-754807

Cat. No.: B1684702

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Essential Safety and Handling Guide for BMS-754807

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **BMS-754807**. Adherence to these procedures is critical for personal safety and to maintain the integrity of the compound.

Hazard Identification

BMS-754807 is a potent, reversible dual inhibitor of the insulin-like growth factor 1 receptor (IGF-1R) and the insulin receptor (InsR) kinases.^{[1][2][3]} As with any potent small molecule inhibitor, it should be handled with care, assuming it may have toxicological properties that are not yet fully characterized.

Primary Routes of Exposure: Inhalation of dust, skin contact, eye contact, and ingestion.

Potential Health Effects: The specific health effects of exposure to **BMS-754807** have not been extensively studied in humans. However, based on its mechanism of action, it may interfere with metabolic processes regulated by the IGF-1R and InsR signaling pathways.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **BMS-754807** to minimize exposure.

Activity	Required PPE	Specifications
Receiving and Unpacking	• Double Nitrile Gloves• Lab Coat• Safety Glasses	• Chemotherapy-rated gloves (ASTM D6978) are recommended.• Disposable, back-closing gown is preferred.• ANSI Z87.1 certified.
Weighing and Aliquoting (Solid Form)	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	• Change gloves immediately if contaminated.• Back-closing, with knit cuffs.• Provide a full seal around the eyes.• Recommended in addition to goggles.• A NIOSH-approved N95 or higher respirator is required to prevent inhalation of fine particles.
Solution Preparation and Handling	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	• Chemotherapy-rated gloves.• Impermeable to liquids.• Protect against splashes.
Waste Disposal	• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	• Heavy-duty, chemical-resistant gloves.• Impermeable to liquids.• Protect against splashes.

Operational Plan: Step-by-Step Handling Procedures

Receiving and Storage

- **Verification:** Upon receipt, verify the container is intact and the label matches the order.
- **Storage:** Store the compound in a tightly sealed container in a designated, secure, and ventilated area.

- Powder: Store at -20°C for up to 3 years.^[1]
- In solvent: Store at -80°C for up to 1 year or at -20°C for up to 6 months.^[1]

Preparation of Stock Solutions

All procedures involving the solid compound or preparation of stock solutions must be conducted in a certified chemical fume hood.

- Equilibration: Allow the vial of **BMS-754807** powder to equilibrate to room temperature before opening to prevent condensation.
- Solvent Selection: **BMS-754807** is soluble in DMSO (≥ 100 mg/mL), Ethanol (92 mg/mL), and DMF (30 mg/mL). It is insoluble in water. Use newly opened, anhydrous DMSO for the best results, as hygroscopic DMSO can impact solubility.
- Dissolution:
 - Add the appropriate volume of the chosen solvent to the vial.
 - Vortex to mix.
 - If necessary, sonicate or gently warm the solution to aid dissolution.
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Labeling and Storage: Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation. Store at the appropriate temperature as indicated above.

Experimental Use

- Always handle solutions of **BMS-754807** within a chemical fume hood.
- Use dedicated and clearly labeled equipment.
- Wash hands thoroughly after handling, even if gloves were worn.

Disposal Plan

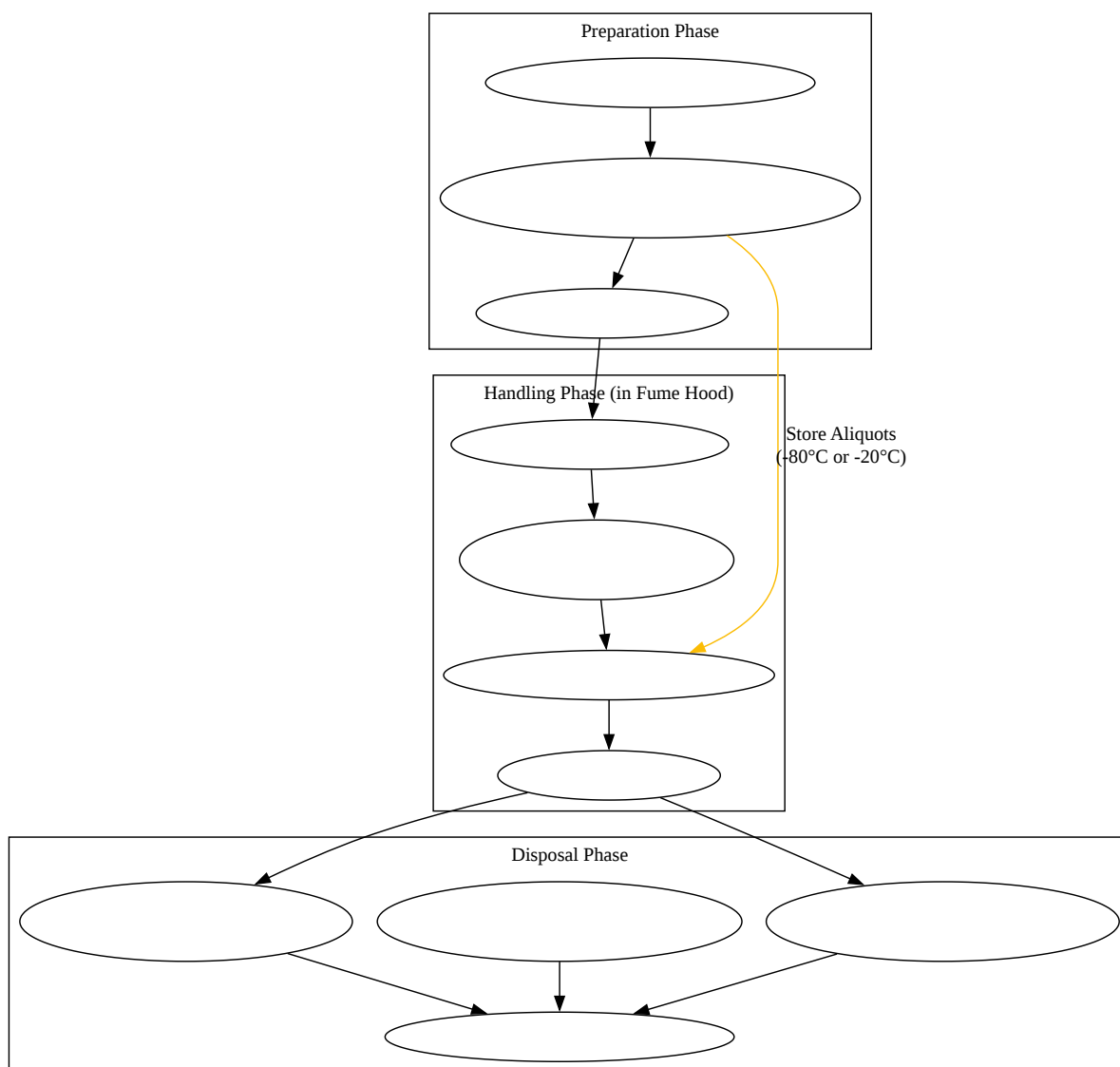
All waste materials contaminated with **BMS-754807** must be treated as hazardous chemical waste.

- Segregation: Collect all contaminated materials, including gloves, disposable lab coats, pipette tips, vials, and bench paper, in a dedicated, clearly labeled, and sealed hazardous waste container.
- Unused Compound: Unused solid **BMS-754807** and solutions should be disposed of as hazardous chemical waste. Do not dispose of down the drain or in regular trash.
- Decontamination: Decontaminate all non-disposable glassware and equipment that came into contact with **BMS-754807**.
- Waste Pickup: Arrange for the disposal of the hazardous waste container through your institution's environmental health and safety (EHS) office.

Quantitative Data Summary

Property	Value
Molecular Weight	461.49 g/mol
Formula	C ₂₃ H ₂₄ FN ₉ O
CAS Number	1001350-96-4
Appearance	White to off-white solid
Solubility	DMSO: ≥ 100 mg/mL (216.69 mM) Ethanol: 92 mg/mL (199.35 mM) DMF: 30 mg/mL (65.01 mM) Ethanol: PBS (pH 7.2) (1:1): 0.5 mg/mL Water: Insoluble
IC ₅₀ Values	IGF-1R: 1.8 nM InsR: 1.7 nM Met: 6 nM TrkA: 7 nM TrkB: 4 nM AurA: 9 nM AurB: 25 nM RON: 44 nM

Visual Workflow for Safe Handling of BMS-754807dot



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